In Vitro Biological Screening of 2-Chloro-6,8-dimethyl-3-phenylquinoline

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Compound of Interest

Compound Name:	*2-Chloro-6,8-dimethyl-3-phenylquinoline*
CAS No.:	*1031928-16-1*
Cat. No.:	*B12618931*

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Executive Summary

This technical guide outlines the standardized in vitro biological screening protocols for **2-Chloro-6,8-dimethyl-3-phenylquinoline** (CAS 1031928-16-1). Belonging to the privileged 2-chloroquinoline scaffold, this compound integrates a lipophilic 3-phenyl moiety and 6,8-dimethyl substitution, structural features known to enhance membrane permeability and DNA-intercalation potential.

This document serves as a directive for researchers to evaluate the compound's dual-potential as an antimicrobial agent (targeting bacterial DNA gyrase) and an antineoplastic agent (targeting Topoisomerase II). The protocols below prioritize reproducibility, utilizing validated controls and quantitative endpoints (MIC, IC50).

Chemical Identity & Preparation

Before biological application, the compound must meet strict purity standards to avoid false positives from synthetic byproducts (e.g., unreacted acetanilides).

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- IUPAC Name: **2-Chloro-6,8-dimethyl-3-phenylquinoline**[1][2][3][4]
- Molecular Formula: $C_{17}H_{14}ClN$[4]
- Molecular Weight: 267.75 g/mol [4]
- Solubility Profile: Hydrophobic.
  - Stock Solution: Dissolve in 100% DMSO to 10 mM.
  - Working Solution: Dilute in culture media; ensure final DMSO concentration < 0.5% (v/v) to prevent solvent toxicity.

Structural Validation (Pre-Screening)

- 1H NMR (DMSO-d6): Verify methyl singlets at positions 6 and 8, and the multiplet of the 3-phenyl ring.
- Mass Spectrometry: Confirm M+ (267) and M+2 (269) peaks (3:1 ratio) characteristic of the chlorine isotope pattern.

Screening Tier I: Antimicrobial & Antifungal Profiling

The 2-chloroquinoline core is a recognized pharmacophore for inhibiting bacterial DNA gyrase. The 3-phenyl substituent enhances activity against Gram-positive strains by increasing lipophilicity.

Experimental Design

- Method: CLSI (Clinical and Laboratory Standards Institute) Broth Microdilution.
- Target Strains:
  - Gram-Positive:Staphylococcus aureus (ATCC 25923), MRSA.
  - Gram-Negative:Escherichia coli (ATCC 25922), Pseudomonas aeruginosa.
  - Fungal:Candida albicans (ATCC 10231).

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- Controls:
  - Positive: Ciprofloxacin (Bacteria), Fluconazole (Fungi).
  - Negative: Sterile Broth + 0.5% DMSO.

Protocol: Minimum Inhibitory Concentration (MIC)

- Inoculum Prep: Adjust bacterial culture to 0.5 McFarland standard (CFU/mL). Dilute 1:100 in Mueller-Hinton Broth.
- Plate Setup: Use 96-well flat-bottom plates.
- Serial Dilution: Add 100 µL of compound stock (range: 0.5 µg/mL to 256 µg/mL) to columns 1-10.
- Inoculation: Add 100 µL of diluted bacterial suspension to all test wells.
- Incubation: 37°C for 24 hours (Bacteria) or 48 hours (Fungi).
- Readout: Visual turbidity inspection or OD_{600} measurement.
  - MIC Definition: Lowest concentration showing no visible growth.

Data Reporting Template

Organism	Strain	Standard (Ciprofloxacin) MIC (µg/mL)	2-Cl-6,8-dimethyl-3-phenylquinoline MIC (µg/mL)	Activity Classification
S. aureus	ATCC 25923	0.12 - 0.5	[Experimental Data]	Potent if < 10
E. coli	ATCC 25922	0.004 - 0.015	[Experimental Data]	Moderate if 10-50
C. albicans	ATCC 10231	0.25 - 1.0 (Fluc)	[Experimental Data]	Weak if > 100

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Screening Tier II: Antineoplastic (Anticancer) Activity

Quinoline derivatives frequently act as DNA intercalators. The planar 3-phenylquinoline structure suggests potential for intercalation between base pairs, interfering with replication in rapidly dividing cells.

Experimental Design

- Assay Type: MTT Colorimetric Assay (Metabolic activity proxy).
- Cell Lines:
  - HeLa (Cervical Cancer) - High sensitivity to quinolines.
  - MCF-7 (Breast Cancer).
  - HEK293 (Normal Kidney) - Toxicity control (Selectivity Index).

Protocol: MTT Cytotoxicity Assay

- Seeding: Seed cells at

  cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment: Remove media. Add 100 µL fresh media containing compound (0.1, 1, 10, 50, 100 µM). Run in triplicate.
- Incubation: 48 hours at 37°C, 5% CO_2.
- MTT Addition: Add 10 µL MTT reagent (5 mg/mL in PBS). Incubate 4h.
- Solubilization: Aspirate media. Add 100 µL DMSO to dissolve formazan crystals.
- Quantification: Measure Absorbance at 570 nm.

Calculation

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- IC_{50} Determination: Plot Log(Concentration) vs. % Viability using non-linear regression (Sigmoidal dose-response).

Mechanism of Action: DNA Binding Studies

If Tier II shows IC_{50} < 10 µM, confirm the mechanism via DNA interaction studies.

Ct-DNA Binding UV-Vis Titration

- Rationale: Intercalators induce hypochromism (decreased absorbance) and bathochromic shifts (red shift) in the DNA UV spectrum.
- Protocol:
  - Prepare 20 µM solution of compound in Tris-HCl buffer.
  - Titrate with increasing concentrations of Calf Thymus DNA (0 - 50 µM).
  - Record spectra (200-500 nm).
  - Success Criteria: >20% Hypochromism at

    indicates strong intercalation.

Screening Logic Visualization

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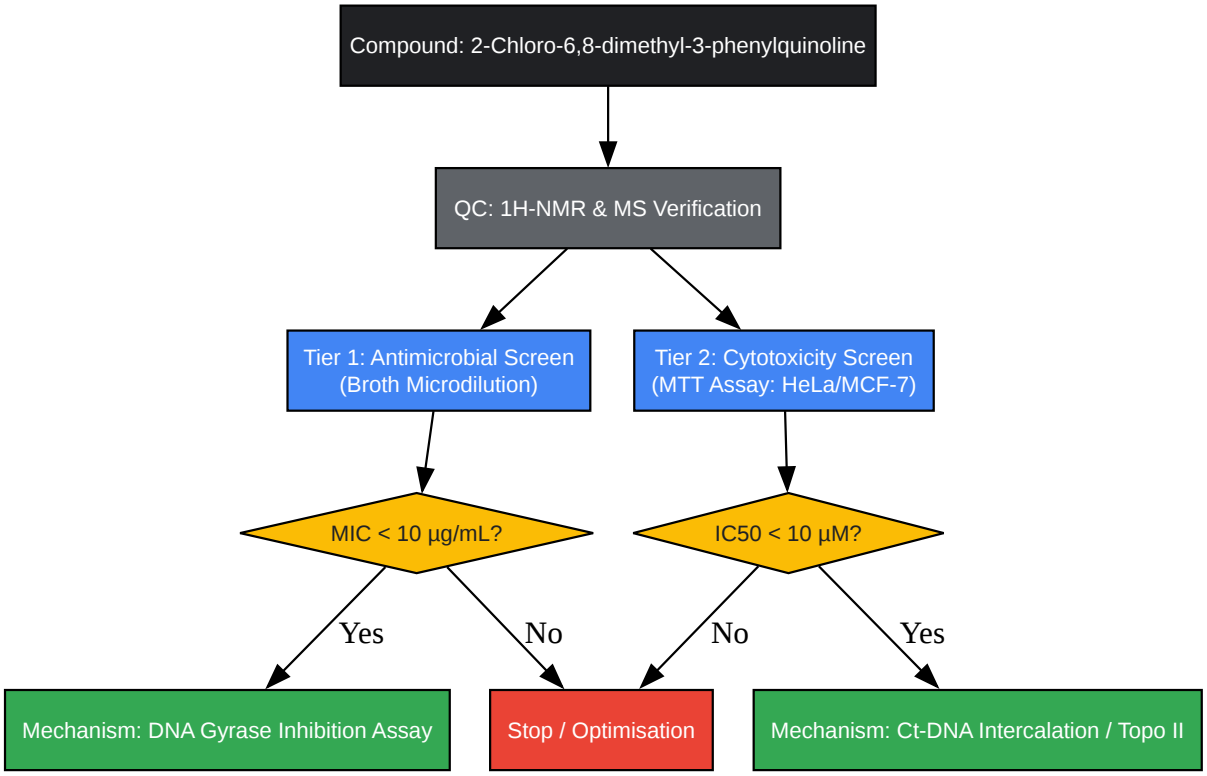

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Figure 1: Decision-matrix for the biological evaluation of **2-Chloro-6,8-dimethyl-3-phenylquinoline**.

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